

# Protocol for guanidinylation reaction using Morpholine-4-carboxamidine hemisulfate.

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## Compound of Interest

Compound Name: *Morpholine-4-carboxamidine hemisulfate*

Cat. No.: *B098229*

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## Application Note: Guanidinylation of Primary Amines

### Introduction

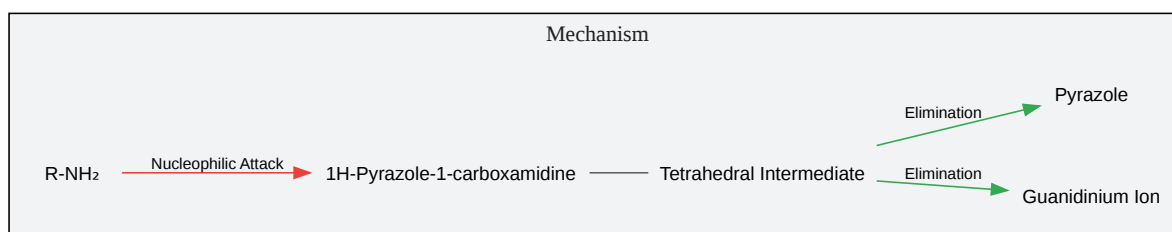
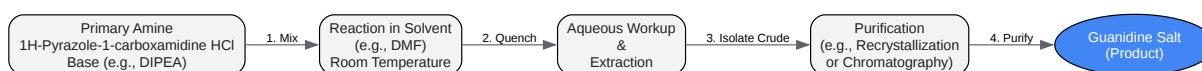
Guanidinylation, the introduction of a guanidinylyl group onto a primary amine, is a critical transformation in medicinal chemistry and drug development. The resulting guanidinium group is protonated at physiological pH, enabling it to participate in key biological interactions. While a variety of reagents can be employed for this purpose, this document provides a detailed protocol for the guanidinylation of primary amines using the well-established and versatile reagent, 1H-pyrazole-1-carboxamidine hydrochloride.

Initial searches for a detailed protocol using **Morpholine-4-carboxamidine hemisulfate** did not yield specific experimental procedures in the reviewed scientific literature. Therefore, this application note provides a representative protocol using a functionally similar and well-documented reagent.

## General Experimental Workflow

The overall workflow for the guanidinylation of a primary amine with 1H-pyrazole-1-carboxamidine hydrochloride is depicted below. The process involves the reaction of the amine

with the guanidinylation agent in the presence of a base, followed by an aqueous workup and purification to yield the desired guanidine salt.



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